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# Troubleshooting guide for leaky wells in a casted acrylamide gel.

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Compound of Interest

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# Technical Support Center: Acrylamide Gel Electrophoresis

This guide provides troubleshooting assistance for researchers encountering leaky wells in casted acrylamide gels during electrophoresis experiments.

### Frequently Asked Questions (FAQs)

Q1: What are the common signs of leaky wells in my acrylamide gel?

A: The most common indication of leaky wells is the diffusion of your sample into adjacent wells or down through the stacking gel, rather than forming a distinct band within the intended lane.

[1] You may also observe your sample spreading out at the bottom of the well or leaking between the glass plates.[2]

Q2: Why are my samples leaking out of the wells?

A: Sample leakage from wells can be attributed to several factors, including:

• Improper Gel Polymerization: Incomplete or uneven polymerization of the stacking gel can lead to poorly formed wells.[1] This can be caused by old or improperly prepared Ammonium Persulfate (APS) or Tetramethylethylenediamine (TEMED) solutions.[3][4]

#### Troubleshooting & Optimization





- Damaged Wells: Removing the comb too aggressively or at the wrong angle can tear or distort the delicate polyacrylamide dividers between the wells.[1][5]
- Incorrect Comb and Plate Combination: Using a comb that is not the correct thickness for the spacer plates can result in wells that are too loose or too tight.[3]
- Dirty or Damaged Glass Plates: Residue or chips on the glass plates can prevent the gel from adhering properly, creating channels for the sample to leak.[2][6]
- Shrinkage of the Gel: Gels stored for extended periods, especially without proper hydration, can shrink and detach from the glass plates.[3]
- Improper Sample Loading Technique: Inserting the pipette tip too deep into the well can puncture the bottom.[1][7] Pipetting too quickly can also cause the sample to "bounce" out of the well.[8]

Q3: How can I prevent my wells from leaking?

A: To prevent leaky wells, consider the following preventative measures:

- Ensure Proper Polymerization: Always use freshly prepared APS solution.[6] Ensure your
   TEMED is not expired, as it is prone to oxidation which reduces its catalytic activity.[6] Allow
   adequate time for both the resolving and stacking gels to polymerize completely.[2]
- Careful Comb Removal: Once the stacking gel has polymerized, remove the comb slowly and carefully, pulling it straight up to avoid tearing the wells.[5] It can be helpful to do this after placing the gel in the running buffer.[7]
- Clean and Inspect Equipment: Thoroughly clean glass plates with ethanol and a lint-free wipe before casting.[2] Inspect plates for any chips or cracks that could interfere with a proper seal.[6][9]
- Proper Loading Technique: Use gel loading tips and insert them carefully into the well, avoiding contact with the bottom or sides.[7][8] Dispense the sample slowly to allow it to settle at the bottom of the well.[8]



• Rinse Wells Before Loading: Gently rinsing the wells with running buffer before loading your samples can help identify any existing leaks.[5]

## **Troubleshooting Guide for Leaky Wells**

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Problem	Potential Cause	Recommended Solution
Sample leaks into adjacent wells	Damaged well dividers	Remove the comb carefully and straight up. Rinse wells gently with running buffer before loading to check for damage.[5]
Incorrect comb size for spacers	Ensure the comb thickness matches the spacer plate thickness.[3]	
Improper sample loading	Load samples slowly and avoid overfilling the wells. Use appropriate gel loading tips.[8]	
Sample leaks from the bottom of the well	Punctured well bottom	Do not insert the pipette tip too far into the well during loading. [1][7]
Incomplete stacking gel polymerization	Use fresh APS and non- oxidized TEMED. Allow sufficient time for polymerization.[3][4][6]	
Sample diffuses into the stacking gel	Uneven polymerization of the stacking gel	Ensure the stacking gel is level and has polymerized uniformly before loading samples.[1]
Delay between loading and running the gel	Apply the electric current as soon as possible after loading all samples to minimize diffusion.[10]	
Gel detaches from the glass plates	Dirty or chipped glass plates	Thoroughly clean glass plates with ethanol before use.  Discard any chipped or damaged plates.[2][6]
Gel shrinkage	Use freshly prepared gels. If storing gels, ensure they are	

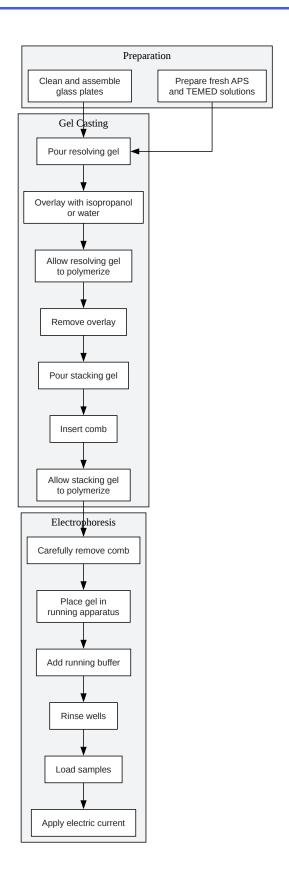




kept in a humid environment to prevent drying out.[3]

## **Experimental Workflow for Casting Acrylamide Gels**





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Caption: Workflow for casting and running an acrylamide gel.



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